

1,3-Dioxane-2-carboxylic acid ethyl ester proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1,3-Dioxane-2-carboxylic acid
ethyl ester*

Cat. No.: *B1320759*

[Get Quote](#)

Proper disposal of **1,3-Dioxane-2-carboxylic acid ethyl ester** is critical for maintaining laboratory safety and ensuring environmental compliance. This compound must be treated as a hazardous chemical waste and handled according to established institutional and regulatory protocols. Under no circumstances should it be disposed of down the drain or in regular trash.

Chemical and Hazard Data

Proper handling begins with understanding the substance's properties and associated hazards. The following table summarizes key data for **1,3-Dioxane-2-carboxylic acid ethyl ester**.

Identifier	Value
Chemical Name	1,3-Dioxane-2-carboxylic acid ethyl ester[1]
CAS Number	90392-05-5[1]
Molecular Formula	C ₇ H ₁₂ O ₄ [1][2][3]
Molecular Weight	160.17 g/mol [2][3]
GHS Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H317: May cause an allergic skin reaction.H319: Causes serious eye irritation.
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Operational Disposal Plan

Follow these step-by-step procedures for the safe collection and disposal of **1,3-Dioxane-2-carboxylic acid ethyl ester** waste.

1. Personal Protective Equipment (PPE) & Preparation:

- Always wear appropriate PPE, including nitrile gloves, safety glasses or goggles, and a laboratory coat.[4]
- Conduct all waste handling procedures within a well-ventilated area or a chemical fume hood.[4]
- Prepare a designated hazardous waste container before starting any experiment that will generate this waste.

2. Waste Collection:

- Collect all liquid waste containing **1,3-Dioxane-2-carboxylic acid ethyl ester** in a dedicated, leak-proof container that is chemically compatible. Plastic or glass containers are generally suitable.[\[5\]](#)
- This waste stream can typically be combined with other non-halogenated organic solvents, such as alcohols, ketones, and other esters.[\[4\]](#)[\[6\]](#) Always consult your institution's guidelines for waste stream segregation.
- Do not mix this waste with incompatible chemicals like acids, bases, or oxidizers.[\[7\]](#)
- Collect any contaminated solids, such as absorbent materials from spills, pipette tips, or gloves, in a separate, clearly labeled solid waste container.[\[6\]](#)

3. Container Labeling:

- Label the waste container clearly and accurately as soon as the first drop of waste is added.[\[5\]](#)
- The label must include the words "Hazardous Waste," the full chemical name(s) of the contents (i.e., "**1,3-Dioxane-2-carboxylic acid ethyl ester**" and any other solvents), and an approximate percentage of each component.
- Ensure the label is securely attached and fully legible.[\[8\]](#)

4. Storage:

- Keep the waste container tightly sealed at all times, except when adding waste.[\[5\]](#)[\[9\]](#)
- Store the container in a designated Satellite Accumulation Area (SAA) within the laboratory, near the point of generation.[\[5\]](#)[\[10\]](#)
- Ensure the SAA is away from sources of ignition and that incompatible waste types are segregated.[\[9\]](#)[\[11\]](#)

5. Requesting Disposal:

- Once the container is full or you have reached the accumulation time limit set by your institution, request a pickup from your Environmental Health and Safety (EHS) department or

a licensed waste contractor.[\[4\]](#)[\[5\]](#)

- Do not overfill waste containers. Leave adequate headspace (at least 10%) to prevent spills and allow for vapor expansion.

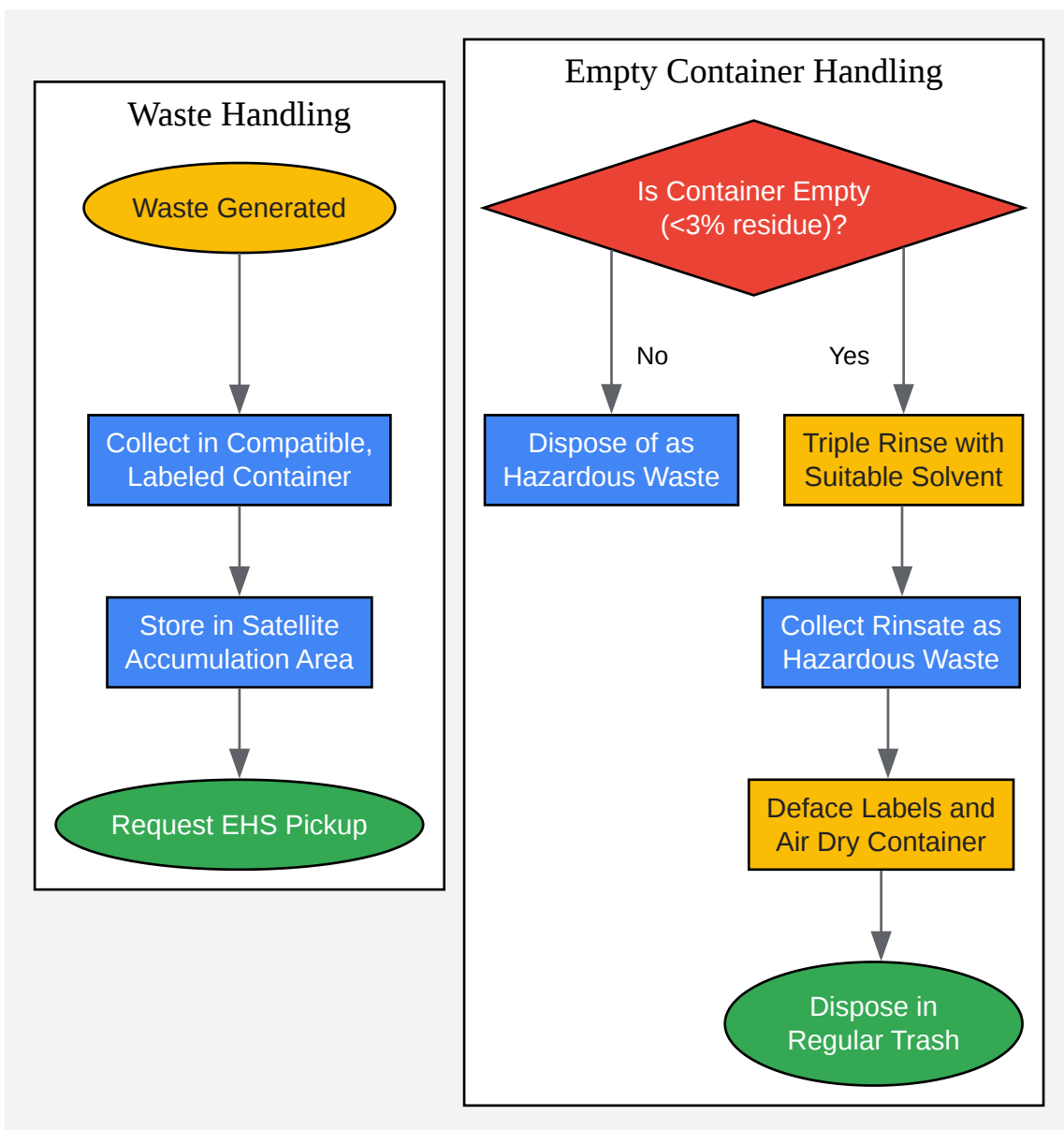
Disposal of Empty Containers

A container that has held **1,3-Dioxane-2-carboxylic acid ethyl ester** can be disposed of as regular trash only after it has been properly emptied and decontaminated.

- Emptying: Remove all contents by standard practice, ensuring no more than 3% by weight of the original material remains.[\[8\]](#)
- Rinsing: Since this chemical is not classified as acutely hazardous, triple rinsing is a best practice but may not be strictly required by all regulations for non-acute waste.[\[8\]](#)[\[12\]](#) However, to ensure safety, it is recommended to rinse the container three times with a suitable solvent (e.g., acetone or ethanol).
- Rinsate Disposal: The rinsate must be collected and disposed of as hazardous waste in your designated organic solvent waste container.[\[8\]](#)[\[13\]](#)
- Final Disposal: Once rinsed and fully air-dried in a ventilated area, deface or remove all original chemical labels from the container before disposing of it in the regular trash.[\[12\]](#)[\[13\]](#)

Disposal Decision Workflow

The following diagram illustrates the decision-making process for handling waste and containers associated with **1,3-Dioxane-2-carboxylic acid ethyl ester**.



[Click to download full resolution via product page](#)

Caption: Workflow for the disposal of chemical waste and empty containers.

Waste Minimization Strategies

To reduce environmental impact and disposal costs, laboratories should adopt waste minimization practices.[7]

- Source Reduction: Order only the quantity of chemical required for your experiments.[5]

- Scale Reduction: Whenever possible, reduce the scale of experiments to minimize the volume of waste generated.[5]
- Inventory Management: Maintain an accurate inventory of chemicals to avoid purchasing duplicates and to track expiration dates, preventing unnecessary disposal of expired reagents.[14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthonix, Inc > Synthons > 90392-05-5 | 1,3-Dioxane-2-carboxylic acid ethyl ester [synthonix.com]
- 2. 1,3-Dioxane-2-carboxylic acid ethyl ester | C₇H₁₂O₄ | CID 19373168 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. bocsci.com [bocsci.com]
- 4. chemtalk.com.au [chemtalk.com.au]
- 5. ehrls.upenn.edu [ehrls.upenn.edu]
- 6. geo.utexas.edu [geo.utexas.edu]
- 7. youthfilter.com [youthfilter.com]
- 8. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 10. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
- 11. fishersci.com [fishersci.com]
- 12. vumc.org [vumc.org]
- 13. vumc.org [vumc.org]
- 14. acewaste.com.au [acewaste.com.au]

- To cite this document: BenchChem. [1,3-Dioxane-2-carboxylic acid ethyl ester proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1320759#1-3-dioxane-2-carboxylic-acid-ethyl-ester-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com